

Dimethylglyoxime chemical structure and properties

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Compound of Interest		
Compound Name:	Dimethylglyoxime	
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Dimethylglyoxime: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dimethylglyoxime (dmgH₂), a dioxime derivative of diacetyl, is a cornerstone reagent in analytical and coordination chemistry. This whitepaper provides an in-depth exploration of its chemical structure, physicochemical properties, synthesis, and diverse applications. Particular focus is placed on its role as a highly selective chelating agent for transition metals, most notably nickel. Detailed experimental protocols for its synthesis and its use in gravimetric and spectrophotometric analysis are provided. Furthermore, this guide explores its applications in catalysis and emerging potential in drug development. All quantitative data are summarized in structured tables, and key processes are visualized through logical diagrams to facilitate a comprehensive understanding for researchers and professionals in related fields.

Chemical Structure and Properties

Dimethylglyoxime, systematically named (2E,3E)-N',N"-dihydroxybutane-2,3-diimine, is an organic compound with the chemical formula $C_4H_8N_2O_2$.[1][2] Its structure consists of a butane backbone with two oxime functional groups (=NOH) on the second and third carbon atoms. This configuration allows it to act as a bidentate ligand, coordinating with metal ions through its



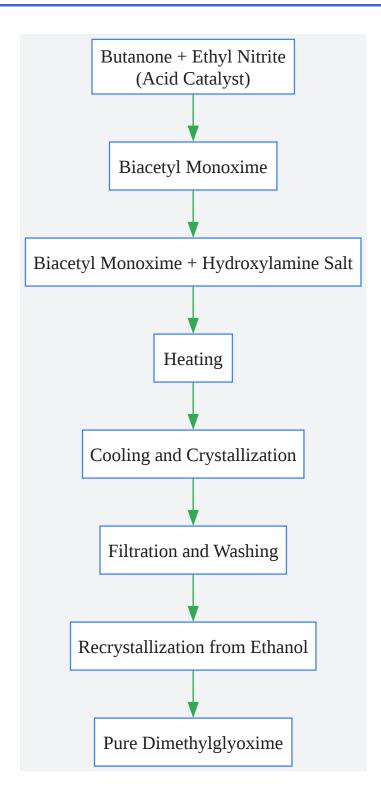




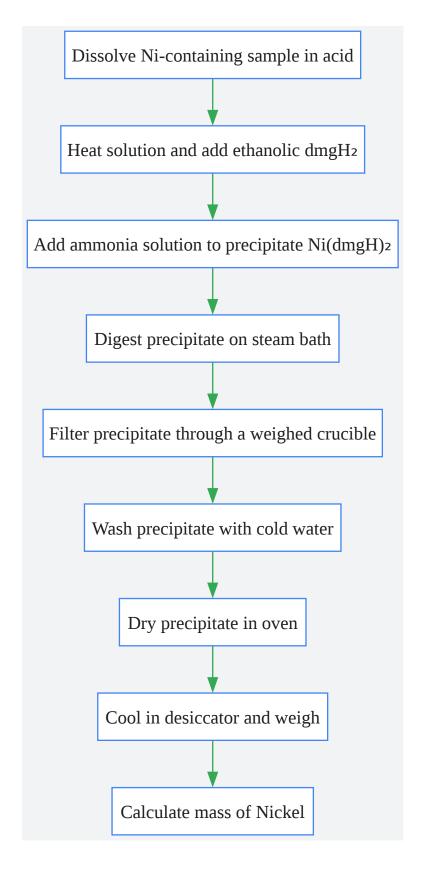
two nitrogen atoms.[1] The neutral form is commonly abbreviated as dmgH₂, while its monoanionic form, which acts as a ligand, is denoted as dmgH⁻.[3]

The chemical structure of **dimethylglyoxime** can be represented as $CH_3C(NOH)C(NOH)CH_3$. [1][3]









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